

Physical & Chemical Properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: dAURK-4

Cat. No.: S12900046

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The table below summarizes the known physical and chemical properties of **dAURK-4** from supplier data sheets.

| Property | Specification |
|------------------------|---|
| CAS Number | 2705844-81-9 [1] [2] |
| Molecular Formula | C ₅₂ H ₅₂ ClFN ₈ O ₁₂ [1] [2] |
| Molecular Weight | 1035.47 g/mol [1] [2] |
| Purity | ≥98% [1] |
| Appearance | Solid Powder [1] |
| Solubility | To be determined [1] |
| Storage Condition | Dry, dark and at -20°C [1] |
| Shelf Life | ≥12 months if stored properly [1] |
| Stock Solution Storage | 0 - 4°C for 1 month [1] |

Storage & Handling Protocol

Adhering to the following protocol will ensure the stability and integrity of **dAURK-4** for your research.

Preparation of Stock Solutions

- **Solvent Selection:** Since aqueous solubility is unknown, dissolve **dAURK-4** in a high-quality, anhydrous DMSO to prepare a concentrated stock solution (e.g., 10-50 mM). The salt form (**dAURK-4** hydrochloride) may offer enhanced water solubility for experimental needs [2].
- **Aliquoting:** Upon preparation, immediately aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and prevent water absorption.
- **Record Keeping:** Clearly label all aliquots with the compound name, concentration, date of preparation, and batch number.

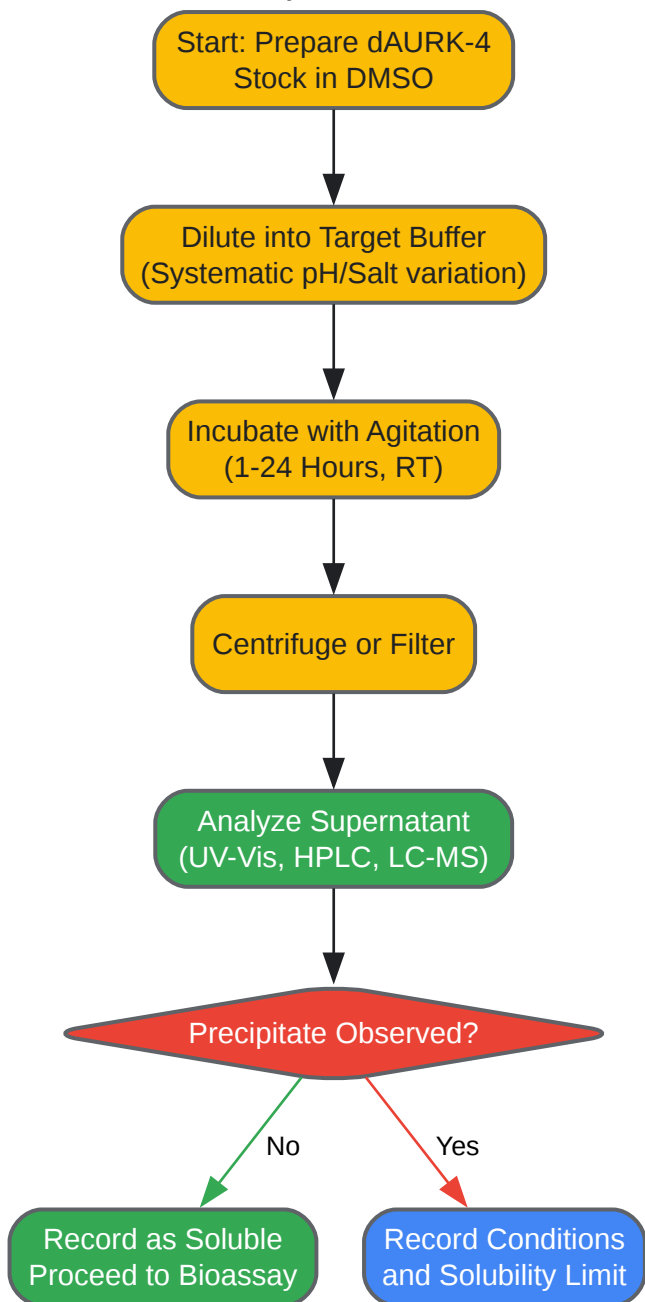
Storage Conditions

- **Long-Term Storage (Solid):** Store the solid powder in its original container at a consistent **-20°C** in a dark, dry environment [1]. Ensure the container is tightly sealed and desiccated.
- **Short-Term Storage (Solution):** Store aliquoted stock solutions at **0 - 4°C** for up to one month [1]. For longer-term storage, keep at **-20°C** or **-80°C**, though the stability under these conditions has not been fully defined.
- **Handling:** Always allow the compound to equilibrate to room temperature before opening the container to prevent condensation and moisture uptake. Centrifuge vials briefly before opening to consolidate the contents.

Experimental Workflow for Solubility & Stability Assessment

Given the lack of published data, you may need to empirically determine the solubility and stability of **dAURK-4** in your specific experimental buffers. The workflow below outlines a general approach for this characterization.

dAURK-4 Solubility Assessment Workflow



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Important Considerations for Researchers

- **Solubility Determination:** The statement "Solubility: To be determined" means you must empirically determine solubility in your specific experimental buffer [1]. The diagram above provides a logical workflow.

- **Biological Activity Reference:** One study used **dAURK-4** at concentrations from **125 nM to 1000 nM** in cell culture (MM.1S cells) to demonstrate degradation of the AURKA protein, indicating effective concentrations in a biological context [2].
- **Salt Form Consideration:** Note that the **salt form (dAURK-4 hydrochloride)** is reported to have enhanced water solubility and stability, which may be critical for your experimental design [2].

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References

1. dAURK-4 – Xcess Biosciences [[xcessbio.com](https://www.xcessbio.com)]
2. dAURK-4 | PROTAC AURKA Degradator [[medchemexpress.com](https://www.medchemexpress.com)]

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